

Application Notes and Protocols for Studying Actin Dynamics with BDP-13176

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Compound of Interest

Compound Name: BDP-13176

Cat. No.: B2739660

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Introduction

Actin dynamics are fundamental to a multitude of cellular processes, including cell motility, morphogenesis, and intracellular transport. The intricate regulation of the actin cytoskeleton is orchestrated by a host of actin-binding proteins. Among these, fascin 1 has emerged as a key player, particularly in the formation of filopodia and other actin-based protrusions.

Dysregulation of fascin 1 is strongly implicated in cancer metastasis, making it a compelling target for therapeutic intervention. **BDP-13176** is a potent and specific small molecule inhibitor of fascin 1, offering a powerful tool to dissect the role of fascin-mediated actin bundling in both normal physiological processes and disease states.^{[1][2]} These application notes provide detailed protocols for utilizing **BDP-13176** to study actin dynamics, along with relevant quantitative data and visualizations of the underlying signaling pathways.

BDP-13176: A Potent Fascin 1 Inhibitor

BDP-13176 inhibits the actin-bundling activity of fascin 1 by binding to a hydrophobic cleft between the first and second β -trefoil domains of the protein. This binding induces a conformational change that distorts the primary actin-binding sites, thereby preventing the cross-linking of actin filaments.

Quantitative Data for BDP-13176

The following table summarizes the key in vitro binding and inhibitory concentrations of **BDP-13176** against fascin 1.

Parameter	Value	Reference
Dissociation Constant (Kd)	85 - 90 nM	[1]
IC50 (Actin Bundling Inhibition)	240 nM	[1]
Isothermal Titration Calorimetry (ITC) Kd	50 nM	

Signaling Pathway

The expression and activity of fascin 1 are regulated by various signaling pathways implicated in cell migration and cancer progression. **BDP-13176** acts downstream by directly inhibiting fascin 1 function.

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References

- 1. Improving fascin inhibitors to block tumor cell migration and metastasis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. novita-pharm.com [novita-pharm.com]
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